

Biotin-PEG6-Boc: A Comprehensive Technical Guide to Synthesis and Characterization

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Compound of Interest

Compound Name: **Biotin-PEG6-Boc**

Cat. No.: **B15576924**

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This in-depth technical guide serves as a resource for researchers, scientists, and drug development professionals, providing detailed information on **Biotin-PEG6-Boc**, a versatile heterobifunctional linker. This molecule is instrumental in the development of advanced bioconjugates and targeted therapeutics, most notably Proteolysis Targeting Chimeras (PROTACs).^{[1][2][3][4]} This document outlines its chemical properties, offers detailed experimental protocols for its synthesis and characterization, and visualizes key experimental workflows.

Biotin-PEG6-Boc incorporates three key functional components: a biotin moiety for high-affinity binding to avidin and streptavidin, a flexible hexaethylene glycol (PEG6) spacer that enhances solubility, and a tert-butyloxycarbonyl (Boc) protected amine that allows for controlled, sequential conjugation.^{[1][2][5]}

Core Properties and Quantitative Data

The following table summarizes the essential quantitative data for **Biotin-PEG6-Boc**, compiled from various chemical suppliers.^[2] Researchers should note that minor variations may exist between suppliers.

Property	Value	Source(s)
Molecular Formula	C ₂₉ H ₅₄ N ₄ O ₁₀ S	[1][2][6]
Molecular Weight	~650.83 g/mol	[1][2][4]
CAS Number	1352814-07-3	[1][2][4]
Alternative CAS	1292268-20-2	[1][2][6]
Appearance	White to off-white solid or waxy solid	[1][2]
Typical Purity	≥95% or ≥98% (by HPLC)	[1][2][6][7]
Storage Conditions	-20°C for long-term storage	[1][2][8]

Synthesis of Biotin-PEG6-Boc

The most common synthetic route for **Biotin-PEG6-Boc** involves the coupling of an activated biotin derivative, such as Biotin-NHS ester, with a mono-Boc-protected PEG6 amine (Boc-NH-PEG6-NH₂).[9] This approach ensures a controlled reaction, yielding the desired product.

Experimental Protocol: Synthesis

This section details a representative protocol for the synthesis of **Biotin-PEG6-Boc**.

Materials:

- Boc-NH-PEG6-amine (1.0 equivalent)
- Biotin-NHS (N-Hydroxysuccinimide) ester (1.1 equivalents)[1]
- Anhydrous Dimethylformamide (DMF)[1][9]
- Triethylamine (TEA) or N,N-Diisopropylethylamine (DIPEA) (1.2 - 3.0 equivalents)[1][3][9]
- Dichloromethane (DCM)[1]
- Saturated sodium bicarbonate solution[1]

- Brine[1]
- Anhydrous sodium sulfate[1]
- Silica gel for column chromatography[1]
- Solvents for chromatography (e.g., DCM/Methanol gradient)[1]

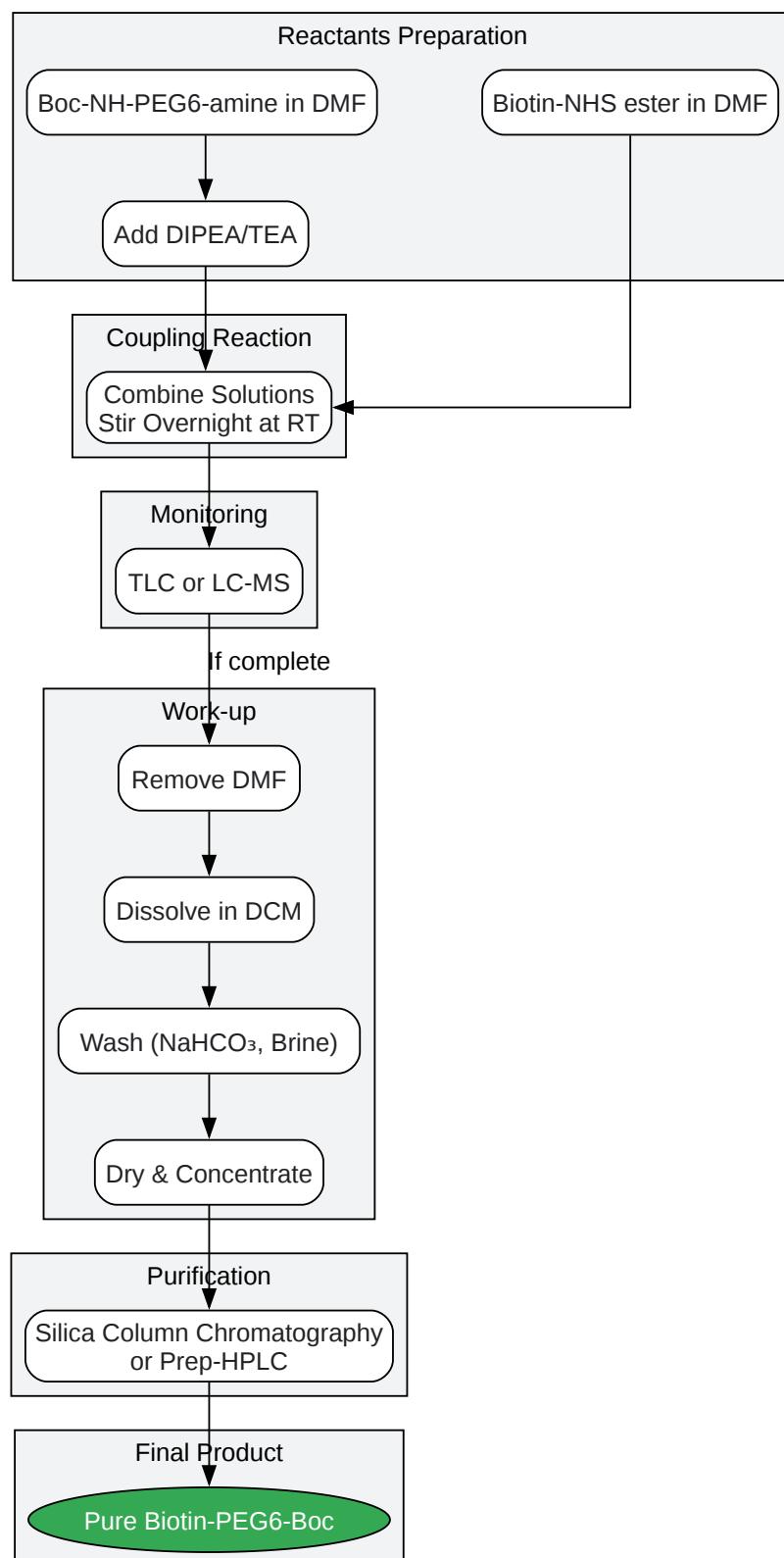
Procedure:

- Dissolve Boc-NH-PEG6-amine (1.0 eq) in anhydrous DMF under an inert atmosphere.[1][9]
- Add TEA or DIPEA (1.2 eq) to the solution and stir for approximately 10 minutes at room temperature.[1]
- In a separate flask, dissolve Biotin-NHS ester (1.1 eq) in anhydrous DMF.[1]
- Add the Biotin-NHS ester solution dropwise to the stirring Boc-NH-PEG6-amine solution.[1][9]
- Allow the reaction to stir at room temperature overnight.[1]
- Monitor the reaction's progress using Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).[1][9]

Work-up and Purification:

- Once the reaction is complete, remove the DMF under reduced pressure.[1]
- Dissolve the resulting residue in DCM and transfer it to a separatory funnel.[1]
- Wash the organic layer sequentially with a saturated sodium bicarbonate solution (twice) and brine (once).[1][9]
- Dry the organic layer over anhydrous sodium sulfate, filter the solution, and concentrate it under reduced pressure.[1][9]

- Purify the crude product using silica gel column chromatography with a DCM/Methanol gradient to yield the pure **Biotin-PEG6-Boc**.^{[1][9]} Alternatively, preparative Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) can be used for purification.^{[3][9]}



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General workflow for the synthesis of **Biotin-PEG6-Boc**.

Characterization of Biotin-PEG6-Boc

A combination of analytical techniques is essential to confirm the identity, structure, and purity of the synthesized **Biotin-PEG6-Boc**.

Experimental Protocol: Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the final product.[\[9\]](#)

Sample Preparation:

- Prepare a stock solution of **Biotin-PEG6-Boc** at approximately 1 mg/mL in a solvent like methanol or acetonitrile.[\[10\]](#)
- Dilute the stock solution to a working concentration of 1-10 μ g/mL using a solvent system compatible with electrospray ionization (ESI), such as 50:50 (v/v) acetonitrile:water with 0.1% formic acid to promote protonation.[\[10\]](#)
- If necessary, filter the working solution through a 0.22 μ m syringe filter.[\[10\]](#)

Data Analysis:

- Technique: Electrospray Ionization (ESI) in positive ion mode is typically used.[\[9\]](#)
- Expected Mass: The analysis should confirm the presence of the protonated molecule $[M+H]^+$. Common adducts such as $[M+Na]^+$ and $[M+K]^+$ may also be observed.[\[10\]](#)
- High-Resolution MS (HRMS): Provides an accurate mass measurement, which should be within 5 ppm of the theoretical value, to confirm the elemental composition.[\[10\]](#)
- Tandem MS (MS/MS): Fragmentation analysis can provide structural confirmation. Expected fragmentation includes the loss of the Boc group (as isobutylene, 56 Da, or the entire group, 100 Da) and cleavage along the PEG linker, resulting in ions separated by 44 Da.[\[10\]](#)

Ion	Theoretical m/z
[M+H] ⁺	651.36
[M+Na] ⁺	673.34
[M+K] ⁺	689.31

Experimental Protocol: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is employed to confirm the chemical structure of the synthesized compound.[9]

Sample Preparation:

- Dissolve a sufficient amount of the purified product in a deuterated solvent such as Chloroform-d (CDCl_3) or DMSO-d₆.[9]

Data Analysis:

- ^1H NMR: The spectrum should show characteristic peaks for the protons of the biotin moiety, the repeating ethylene glycol units of the PEG spacer, and the tert-butyl protons of the Boc protecting group.[9]
- ^{13}C NMR: Confirms the carbon framework of the molecule.
- 2D NMR: Techniques like COSY and HSQC can be used to aid in the assignment of complex or overlapping peaks.[9]

Experimental Protocol: High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method to assess the purity of the final product.[9]

Method:

- Technique: Reverse-Phase HPLC (RP-HPLC) is highly effective.[9]

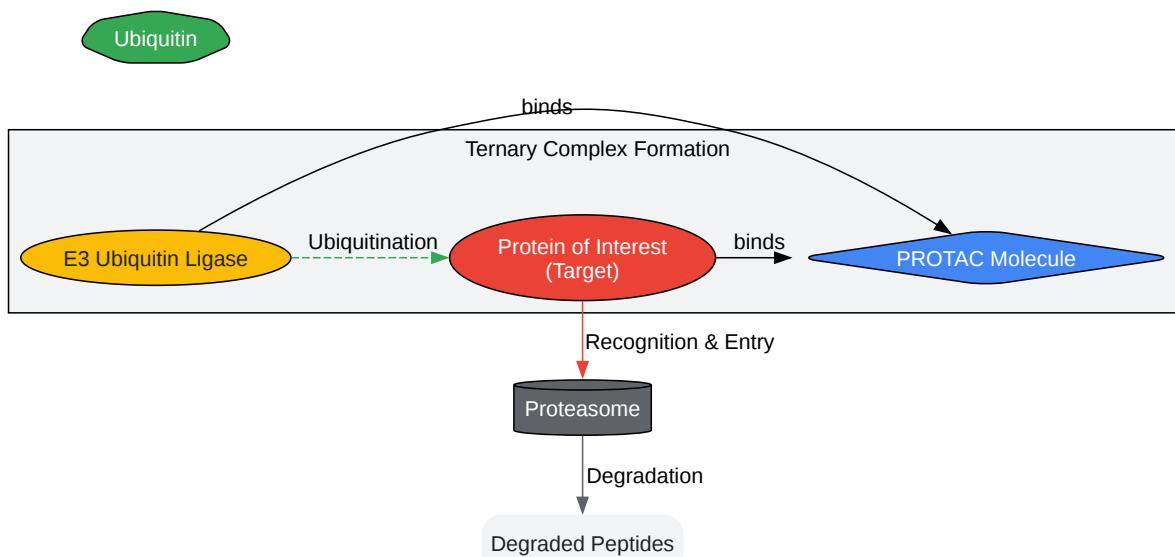
- Column: A C18 column is commonly used.[9]
- Mobile Phase: A gradient of water and acetonitrile, often with an additive like 0.1% TFA, is typical.
- Detection: UV detection at ~210 nm or Evaporative Light Scattering Detection (ELSD) can be used.[9]
- Purity: The purity is determined by integrating the area of the product peak relative to the total area of all peaks in the chromatogram.

Applications and Logical Workflows

Biotin-PEG6-Boc is a cornerstone linker in modern drug development and chemical biology.

PROTAC Development

A primary application is in the synthesis of PROTACs, where it serves as a flexible bridge connecting a target protein-binding ligand to an E3 ligase-binding ligand.[2][8] The Boc group allows for a modular synthetic strategy; it is first removed under acidic conditions (e.g., TFA in DCM), and the resulting free amine is coupled to one of the ligands.[4][8]

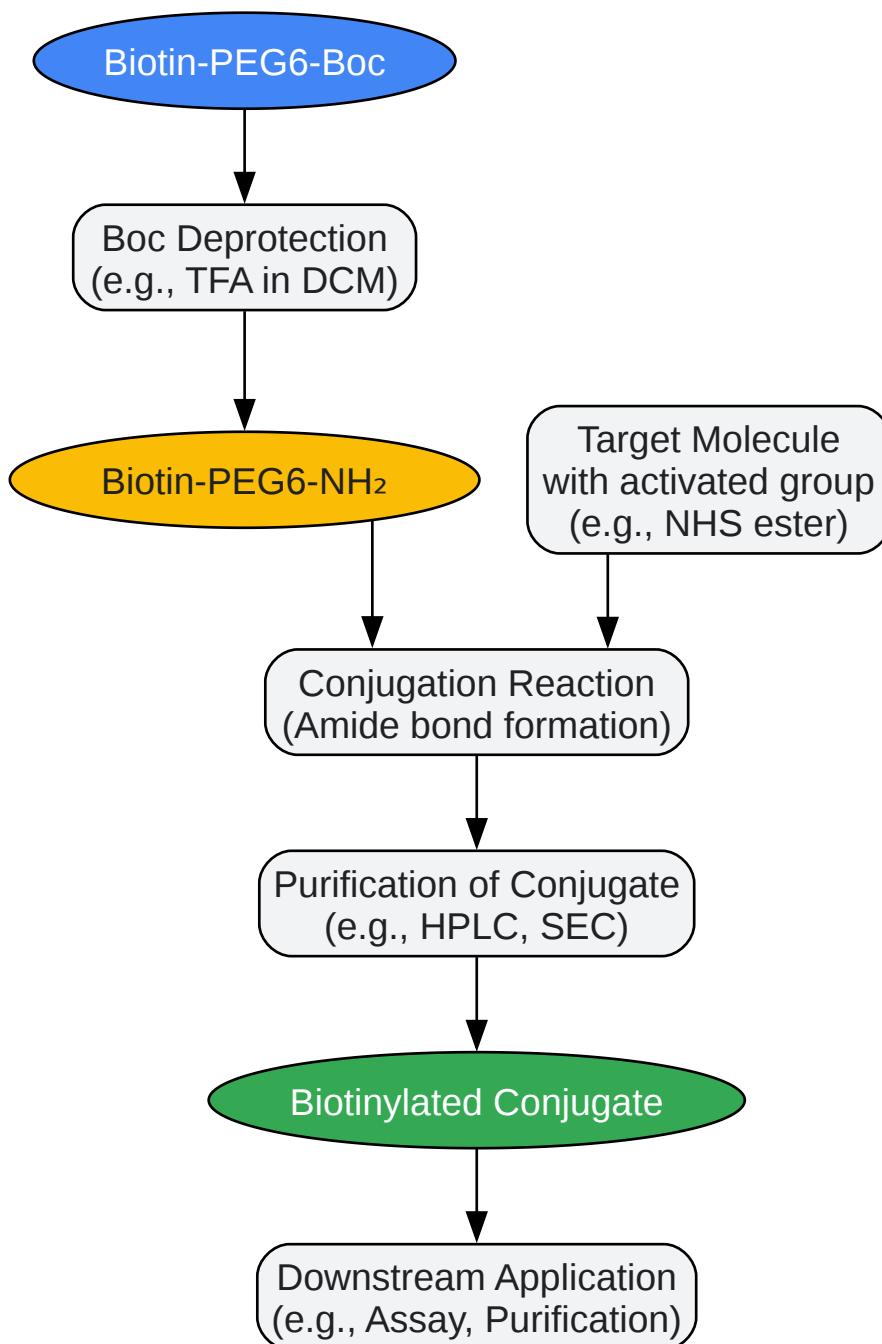


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PROTAC-mediated protein degradation pathway.

Bioconjugation and Labeling

The biotin moiety's high affinity for streptavidin makes this linker ideal for labeling proteins, peptides, and other molecules.^[2] This enables a wide range of applications, including immunoassays, affinity purification, and pull-down experiments.^{[2][8]}



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General workflow for bioconjugation using **Biotin-PEG6-Boc**.

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. chemscene.com [chemscene.com]
- 7. Biotin-PEG6-Boc | 1352814-07-3 | MOLNOVA [molnova.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
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